

# The Chemical Architecture of Carpesterol: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *Carpesterol*

Cat. No.: *B1259241*

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An in-depth guide to the structure, properties, and biological interactions of **Carpesterol**, a significant phytosterol with noteworthy antineoplastic and enzyme-inhibiting activities.

## Introduction

**Carpesterol** is a naturally occurring phytosterol first isolated from the plant *Solanum xanthocarpum*.<sup>[1]</sup> Its unique chemical structure, distinct from more common phytosterols, has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. This technical guide provides a comprehensive overview of the chemical structure of **Carpesterol**, supported by available spectroscopic data and experimental methodologies. Furthermore, it delves into its known biological activities, offering a valuable resource for researchers and professionals in the life sciences.

## Chemical Structure and Properties

The definitive structure of **Carpesterol** was established through a combination of spectroscopic methods and confirmed by X-ray crystallography of its p-iodobenzenesulfonate derivative.<sup>[1]</sup>

IUPAC Name: [(3S,4S,5S,9R,10R,13R,14R,17R)-17-[(2S,3R,5R)-5-ethyl-3-hydroxy-6-methylheptan-2-yl]-4,10,13-trimethyl-6-oxo-1,2,3,4,5,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-yl] benzoate

Molecular Formula:  $C_{37}H_{54}O_4$

## Core Structure

**Carpesterol** possesses a tetracyclic steroid nucleus, specifically a stigmasterane skeleton. Key structural features include:

- A ketone group at the C-6 position.
- A methyl group at the C-4 $\alpha$  position.
- A double bond between C-7 and C-8.
- A benzoate group attached at the C-3 $\beta$  position.
- A hydroxylated side chain at C-17.

## Physicochemical Properties

A summary of the key physicochemical properties of **Carpesterol** is presented in Table 1.

Property	Value	Reference
Molecular Weight	562.82 g/mol	--INVALID-LINK--
CAS Number	31077-78-8	--INVALID-LINK--
Appearance	Not explicitly reported	-
Melting Point	Not explicitly reported	-
Solubility	Not explicitly reported	-

## Experimental Data for Structural Elucidation

The structural determination of **Carpesterol** relied on several key analytical techniques.

## Spectroscopic Data

While the seminal paper by Beisler and Sato (1971) contains the foundational spectroscopic data, specific numerical values for NMR and detailed mass fragmentation patterns are not

readily available in publicly accessible databases. The data presented below is based on general knowledge of steroid structures and available information.

Table 2: Summary of Spectroscopic Data for **Carpesterol**

Technique	Key Observations (Inferred)
Infrared (IR) Spectroscopy	Presence of hydroxyl (-OH), carbonyl (C=O), and ester (C=O, C-O) functional groups.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Signals corresponding to a complex steroid backbone with a benzoate group and an aliphatic side chain.
Mass Spectrometry (MS)	A molecular ion peak consistent with the molecular formula $C_{37}H_{54}O_4$ , with fragmentation patterns characteristic of the steroid core and side chain.

## X-ray Crystallography

The absolute configuration of **Carpesterol** was unequivocally confirmed through single-crystal X-ray diffraction analysis of its p-iodobenzenesulfonate derivative.<sup>[1]</sup> This technique provided precise three-dimensional coordinates of the atoms, establishing the stereochemistry at all chiral centers.

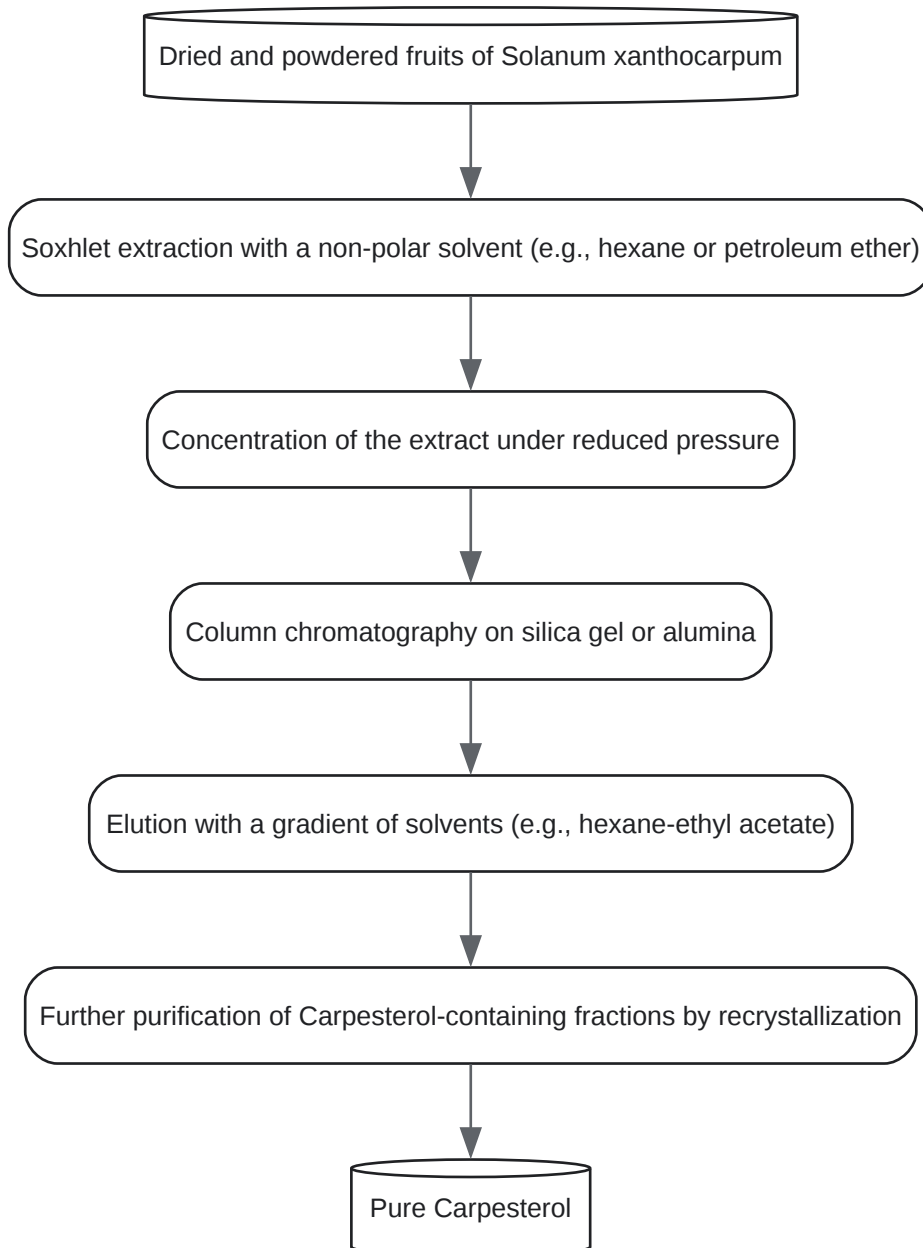
## Experimental Protocols

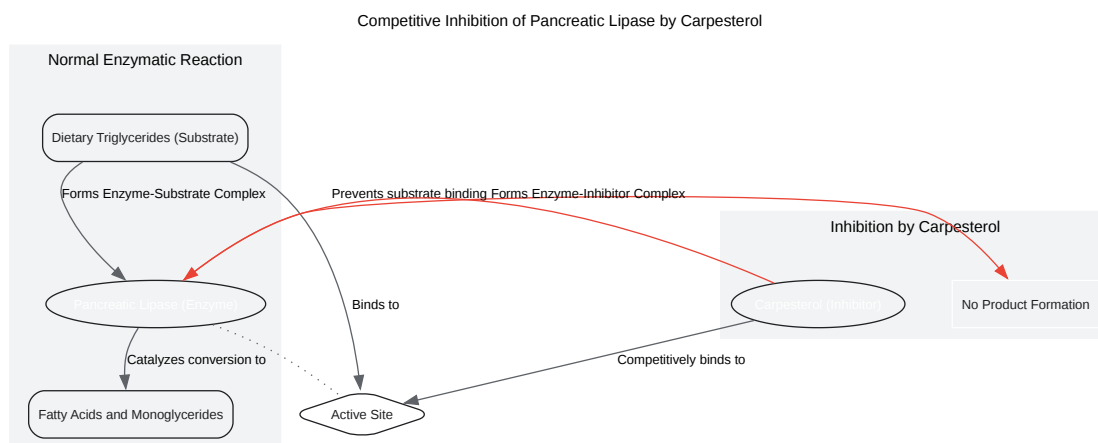
The following sections outline the general experimental procedures for the isolation and characterization of **Carpesterol**, based on the original literature.

### Isolation of Carpesterol from *Solanum xanthocarpum*

The isolation of **Carpesterol** is a multi-step process involving extraction and chromatographic separation.

## Workflow for the Isolation of Carpesterol





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## References

- 1. researchgate.net [researchgate.net]
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